

Methyl 2-iodo-5-nitrobenzoate: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Methyl 2-iodo-5-nitrobenzoate

Cat. No.: B176996

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **Methyl 2-iodo-5-nitrobenzoate**. Due to the limited availability of direct quantitative data for this specific compound, this guide leverages information on structurally similar molecules to provide valuable insights. Furthermore, it details robust experimental protocols for determining the solubility and stability of **Methyl 2-iodo-5-nitrobenzoate**, enabling researchers to generate precise data for their specific applications.

Core Physicochemical Properties

Property	Data	Source
Molecular Formula	C ₈ H ₆ INO ₄	N/A
Molecular Weight	307.04 g/mol	N/A
CAS Number	112239-00-6	N/A

Stability Profile

While specific stability data for **Methyl 2-iodo-5-nitrobenzoate** is not extensively published, general information for related nitroaromatic compounds indicates that it is stable under recommended storage conditions, which typically involve a cool, dry, and well-ventilated area.

away from incompatible materials.[1] The nitro group and the iodine substituent on the aromatic ring are key determinants of its reactivity and stability.

Thermal Stability:

Nitroaromatic compounds are known to be energetic materials, and their thermal stability is a critical safety parameter.[2] The decomposition of these compounds is typically exothermic and can be violent at elevated temperatures.[3] The presence of both a nitro group and a halogen can influence the decomposition pathway.[4] For instance, in a study of nitrobenzyl halogenides, bromide derivatives were found to be less stable than their chloride counterparts, and ortho isomers were less stable than meta and para isomers.[4]

Comparative Thermal Stability of Related Nitroaromatic Compounds

Compound	Decomposition Onset (°C)
2,4,6-Trinitrotoluene (TNT)	~245-255
2,4-Dinitrotoluene (DNT)	~250-280
1,3,5-Trinitrobenzene (TNB)	~310

Note: This data is for comparative purposes to illustrate the general thermal behavior of nitroaromatic compounds.[2]

Chemical Stability (Hydrolysis):

The ester functional group in **Methyl 2-iodo-5-nitrobenzoate** is susceptible to hydrolysis, particularly under acidic or basic conditions, to yield 2-iodo-5-nitrobenzoic acid and methanol. The rate of hydrolysis is influenced by pH and temperature. Studies on the hydrolysis of related compounds, such as methyl ortho-nitrobenzoate, have been conducted to understand the kinetics of this degradation pathway.[5] The hydrolysis can be either acid-catalyzed or base-catalyzed (saponification).[6]

Solubility Characteristics

Quantitative solubility data for **Methyl 2-iodo-5-nitrobenzoate** in a range of common laboratory solvents is not readily available in the public domain. However, qualitative

information for a similar compound, methyl 3-nitrobenzoate, indicates that it is insoluble in water but soluble in hot ethanol.^[7] This suggests that **Methyl 2-iodo-5-nitrobenzoate** likely exhibits low solubility in aqueous media and higher solubility in organic solvents, particularly polar organic solvents.

Qualitative Solubility of a Structurally Similar Compound (Methyl 3-nitrobenzoate)

Solvent	Solubility
Water	Insoluble
Hot Ethanol	Soluble

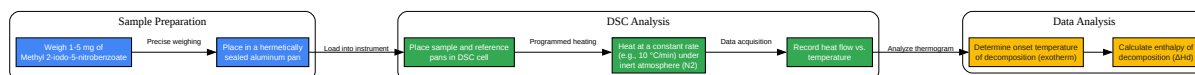
Note: This data is for a related compound and should be used as a general indicator.^[7]

To obtain precise solubility data, experimental determination is necessary.

Experimental Protocols

Determination of Thermal Stability by Differential Scanning Calorimetry (DSC)

This protocol outlines a general method for determining the thermal decomposition profile of **Methyl 2-iodo-5-nitrobenzoate**.

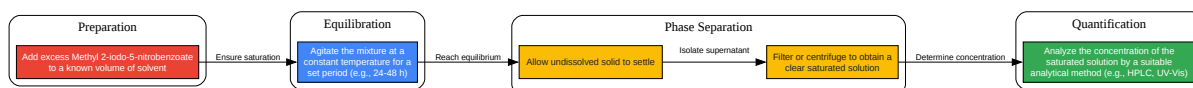


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Caption: Workflow for Determining Thermal Stability using DSC.

Determination of Solubility by the Isothermal Shake-Flask Method

This protocol describes a standard method for determining the equilibrium solubility of a compound in various solvents.



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Caption: Workflow for Solubility Determination via Shake-Flask Method.

Determination of Hydrolytic Stability

This protocol provides a general approach to assessing the rate of hydrolysis of **Methyl 2-iodo-5-nitrobenzoate**.



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Caption: Workflow for Determining Hydrolytic Stability.

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